

Personal protective equipment for handling D-Ala-Gly-Phe-Met-NH₂

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Compound of Interest

Compound Name: D-Ala-Gly-Phe-Met-NH₂

Cat. No.: B12404365

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Essential Safety and Handling Guide for D-Ala-Gly-Phe-Met-NH₂

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the pentapeptide **D-Ala-Gly-Phe-Met-NH₂**. The following procedures are based on best practices for handling non-hazardous peptides in a laboratory setting.

Operational Plan: Handling and Disposal

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- The lyophilized (powdered) peptide should be stored in a cool, dry, and dark environment, ideally at -20°C or colder for long-term stability.[1][2]
- Before opening, allow the container to equilibrate to room temperature in a desiccator to prevent moisture absorption, which can degrade the peptide.[3]
- All containers must be clearly labeled with the product name, batch number, and any known hazard information.[4]

2. Preparation and Use:

- All handling of **D-Ala-Gly-Phe-Met-NH₂** should be conducted in a well-ventilated area, preferably within a clean and controlled environment like a laminar flow hood to minimize contamination.[\[1\]](#)
- Wear appropriate Personal Protective Equipment (PPE) as detailed in the table below.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- When weighing the lyophilized peptide, do so quickly and reseal the container tightly.[\[3\]](#)
- For reconstitution, use high-purity, sterile water or a recommended buffer solution.[\[2\]](#)
- If the peptide solution is not for immediate use, it should be aliquoted into smaller, single-use vials to avoid repeated freeze-thaw cycles and stored at -20°C or colder.

3. Spill and Emergency Procedures:

- In case of a spill, wear protective equipment and absorb any liquid with sand or vermiculite.[\[5\]](#) For a powder spill, carefully sweep it up and place it in a sealed container for disposal.[\[5\]](#)
- Thoroughly ventilate the area and decontaminate the spill site.[\[5\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.
- Skin Contact: Wash the affected area thoroughly with soap and water.[\[5\]](#) Remove contaminated clothing.[\[5\]](#) If irritation persists, seek medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Wash out the mouth with water, provided the person is conscious.[\[5\]](#) Do not induce vomiting. Seek immediate medical attention.[\[5\]](#)

4. Disposal Plan:

- All waste materials, including unused peptide, contaminated consumables (e.g., pipette tips, vials), and cleaning materials, must be disposed of in accordance with local, state, and federal regulations for chemical waste.[\[2\]](#)[\[4\]](#)[\[9\]](#)

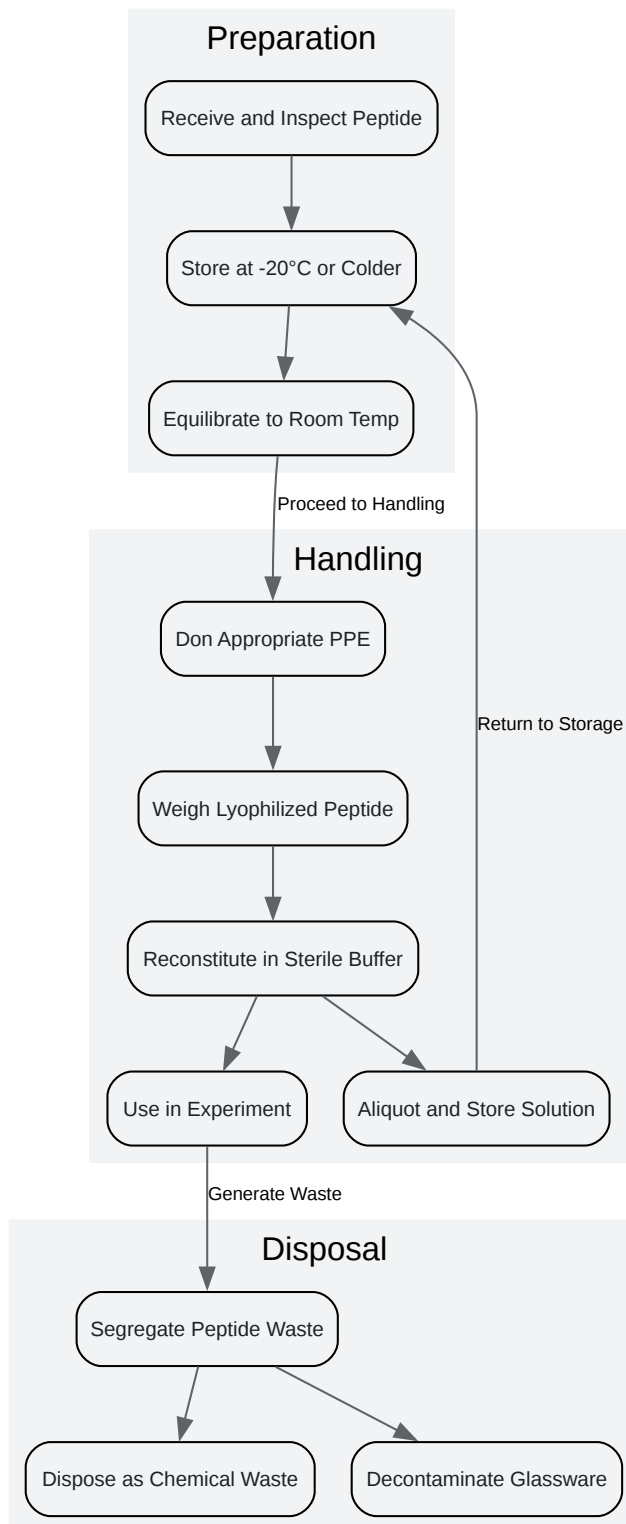
- Do not discard peptide waste down the drain or in general laboratory trash.[2][4]
- Contaminated glassware should be decontaminated by washing with a suitable detergent and, if necessary, treated with an acid bath before rinsing.[9]

Personal Protective Equipment (PPE)

A risk assessment should be performed for all procedures involving **D-Ala-Gly-Phe-Met-NH₂** to ensure the appropriate level of protection.

Equipment	Specification	Purpose
Eye Protection	Chemical splash goggles	To protect eyes from splashes of peptide solutions or other chemicals.[6][7][8]
Hand Protection	Nitrile or latex gloves	To prevent skin contact with the peptide.[4][5][6]
Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.[1][4][6]
Respiratory Protection	Not generally required for small quantities of non-volatile peptides. A dust mask may be considered when handling larger quantities of lyophilized powder to avoid inhalation.	To prevent inhalation of the peptide powder.

Experimental Workflow

Safe Handling Workflow for D-Ala-Gly-Phe-Met-NH₂[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **D-Ala-Gly-Phe-Met-NH₂** from receipt to disposal.

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